Spectroscopic Characterization of Diacetyloxylead Trihydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Diacetyloxylead;trihydrate*
CAS No.:	*6080-56-4*
Cat. No.:	*B148041*

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Introduction: Unveiling the Molecular Signature of a Versatile Reagent

Diacetyloxylead trihydrate, systematically known as lead(II) acetate trihydrate ($Pb(CH_3COO)_2 \cdot 3H_2O$), is a white crystalline solid with a rich history in chemical synthesis and analysis.[1][2][3][4] Its utility spans from a precursor in the synthesis of other lead compounds and advanced materials like perovskites to a reagent in organic synthesis and a mordant in textile dyeing.[2][4][5] For researchers, drug development professionals, and scientists, a thorough understanding of its structural and spectroscopic properties is paramount for its effective and safe utilization. This in-depth technical guide provides a comprehensive overview of the key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—as applied to the characterization of diacetyloxylead trihydrate. We will delve into the theoretical underpinnings, practical experimental protocols, and interpretation of the resulting data, offering insights grounded in established scientific principles.

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The crystal structure of lead(II) acetate trihydrate is a one-dimensional coordination polymer where the lead(II) ion is in a nine-coordinate environment.[2] This complex coordination, involving bidentate and bridging acetate groups as well as water molecules, directly influences its spectroscopic signatures.[2] Understanding these spectroscopic fingerprints is crucial for confirming the identity and purity of the compound, and for monitoring its transformations in chemical reactions.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Nuclear Environment

NMR spectroscopy is a powerful, non-destructive technique that provides detailed information about the atomic-level structure of a molecule. For diacetyloxylead trihydrate, we will focus on ^{1}H, ^{13}C, and ^{207}Pb NMR.

The Causality Behind Experimental Choices in NMR

The choice of NMR experiment and sample preparation is dictated by the physical state of the sample and the nucleus of interest. For the solid-state analysis of diacetyloxylead trihydrate, Cross-Polarization Magic-Angle Spinning (CP/MAS) is the technique of choice for ^{13}C NMR. This is because it enhances the signal of the low-abundance ^{13}C nuclei and averages out anisotropic interactions that would otherwise lead to broad, uninformative peaks in a static solid sample. For solution-state NMR, the choice of a deuterated solvent is critical to avoid large solvent signals that would overwhelm the analyte signals. The selection of a suitable solvent in which lead acetate is soluble and stable is key. Due to the presence of the heavy lead atom, ^{207}Pb NMR provides a direct probe into the metal's coordination environment, offering a wide chemical shift range that is highly sensitive to changes in ligands and geometry.[6]

Experimental Protocol: Acquiring NMR Spectra

Solution-State ^{1}H and ^{13}C NMR Spectroscopy

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of diacetyloxylead trihydrate for ^{1}H NMR and 50-100 mg for ^{13}C NMR.[7]

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- Dissolve the sample in a suitable deuterated solvent (e.g., D_2O or DMSO-d_6) in a clean, dry vial. Ensure complete dissolution.
- Filter the solution through a pipette with a small cotton or glass wool plug into a clean 5 mm NMR tube to a height of approximately 4-5 cm.[8][9][10][11]
- Cap the NMR tube securely.

- Instrumental Analysis:
  - Insert the NMR tube into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity and resolution.
  - Acquire the ^1H spectrum using a standard single-pulse experiment.
  - Acquire the ^{13}C spectrum using a proton-decoupled pulse sequence.
  - Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
  - Reference the spectra using the residual solvent peak or an internal standard (e.g., DSS for D_2O).

Solid-State ^{13}C CP/MAS NMR Spectroscopy

- Sample Preparation:
  - Finely grind the crystalline diacetyloxylead trihydrate sample.
  - Pack the powdered sample into a zirconia rotor (typically 4 mm or 7 mm).

- Instrumental Analysis:
  - Insert the rotor into the solid-state NMR probe.
  - Set the magic-angle spinning (MAS) rate (typically 5-15 kHz).

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- Tune and match the probe for ^{1}H and ^{13}C frequencies.
- Set up the cross-polarization (CP) experiment parameters, including contact time and recycle delay.
- Acquire the ^{13}C CP/MAS spectrum.
- Process the data similarly to solution-state NMR.

^{207}Pb NMR Spectroscopy

- Sample Preparation: Prepare a concentrated solution of diacetyloxylead trihydrate in a suitable deuterated solvent as described for solution-state NMR.
- Instrumental Analysis:
  - Use a spectrometer equipped with a probe capable of detecting the ^{207}Pb frequency.
  - Acquire the spectrum using a single-pulse experiment with a wide spectral width due to the large chemical shift range of ^{207}Pb.[6]
  - Reference the spectrum using an external standard such as tetramethyllead (Me_4Pb).[6]

Data Presentation and Interpretation

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Nucleus	Technique	Expected Chemical Shift (δ) / ppm	Interpretation
^{1}H	Solution (D_2O)	~1.9 ppm	A single peak corresponding to the equivalent methyl protons of the acetate ligands.
^{13}C	Solution (D_2O)	~24 ppm (methyl), ~182 ppm (carboxyl)	Two distinct signals for the two carbon environments in the acetate ligand.
^{13}C	Solid (CP/MAS)	Methyl: ~ -103 ppm, Carboxyl: ~ 51 ppm (relative to benzene)	Multiple lines may be observed in the carboxyl and methyl regions due to crystallographically non-equivalent acetate groups in the solid state.[12]
^{207}Pb	Solution	Highly variable, dependent on concentration and solvent	The chemical shift provides information about the coordination environment of the lead ion.

^{1}H NMR Spectrum: A single, sharp peak is expected for the methyl protons of the acetate groups, indicating that in solution, the two acetate ligands are chemically equivalent on the NMR timescale.

^{13}C NMR Spectrum: In solution, two resonances are observed, corresponding to the methyl and carboxylate carbons of the acetate ligands. In the solid state, the ^{13}C CP/MAS spectrum can reveal more detailed structural information. The presence of multiple peaks for the carboxyl and methyl carbons is indicative of crystallographically distinct acetate groups within the unit cell, a direct consequence of the complex coordination environment in the solid state.[12]

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^{207}Pb NMR Spectrum: The ^{207}Pb nucleus has a very large chemical shift range, making it a sensitive probe of the electronic environment around the lead atom.[6] The observed chemical shift can provide insights into the nature of the ligands and the coordination geometry.

Infrared (IR) Spectroscopy: Vibrational Fingerprinting

IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to the excitation of molecular vibrations. It is an excellent technique for identifying the functional groups present in a compound.

The Rationale Behind FTIR Experimental Choices

For solid samples like diacetyloxylead trihydrate, the KBr pellet method is a common and effective sample preparation technique for transmission FTIR.[13][14][15][16][17] This method involves dispersing the sample in a dry, IR-transparent matrix (KBr), which is then pressed into a thin, transparent pellet. This minimizes scattering of the IR beam and allows for high-quality spectra to be obtained. It is crucial to use dry KBr and to prepare the pellet quickly to avoid absorption of atmospheric moisture, which can interfere with the spectrum.[13][16]

Experimental Protocol: Acquiring an FTIR Spectrum

- Sample Preparation (KBr Pellet Method):
  - Thoroughly dry spectroscopy-grade potassium bromide (KBr) in an oven and store it in a desiccator.[13][16]
  - In an agate mortar, grind 1-2 mg of diacetyloxylead trihydrate to a fine powder.[13]
  - Add approximately 100-200 mg of the dry KBr to the mortar and gently mix with the sample.[13]
  - Transfer the mixture to a pellet die.
  - Place the die in a hydraulic press and apply pressure (typically 8-10 tons) for a few minutes to form a transparent or translucent pellet.[17]

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- Instrumental Analysis:
  - Place the KBr pellet in the sample holder of the FTIR spectrometer.
  - Acquire a background spectrum of a pure KBr pellet or of the empty sample compartment.
  - Acquire the sample spectrum.
  - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Data Presentation and Interpretation

Vibrational Mode	Expected Frequency Range (cm^{-1})	Assignment
O-H stretch	3500 - 3200	Water of hydration
C-H stretch	3000 - 2850	Methyl group of acetate
C=O asymmetric stretch	1550 - 1500	Carboxylate group of acetate
C=O symmetric stretch	1450 - 1400	Carboxylate group of acetate
Pb-O stretch	< 600	Lead-oxygen bond

The IR spectrum of diacetyloxylead trihydrate is characterized by several key absorption bands. The broad absorption in the 3500-3200 cm^{-1} region is indicative of the O-H stretching vibrations of the water molecules of hydration. The bands in the 3000-2850 cm^{-1} region are due to the C-H stretching of the methyl groups. The most diagnostic peaks are the strong absorptions corresponding to the asymmetric and symmetric stretching vibrations of the carboxylate (COO^-) group. The separation between these two bands ($\Delta\nu$) can provide information about the coordination mode of the acetate ligand (monodentate, bidentate, or bridging). The region below 600 cm^{-1} will contain vibrations associated with the Pb-O bonds.

Mass Spectrometry: Determining the Mass-to-Charge Ratio

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Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. For inorganic salts like diacetyloxylead trihydrate, conventional techniques like Electron Ionization (EI) are often unsuitable due to the low volatility and thermal lability of the compound.

Justification for Advanced Mass Spectrometry Techniques

Direct analysis of diacetyloxylead trihydrate by mass spectrometry is challenging. The compound is non-volatile and would likely decompose upon heating in a traditional EI source. Therefore, "soft" ionization techniques are required. Electrospray Ionization (ESI) and Matrix-Assisted Laser Desorption/Ionization (MALDI) are well-suited for the analysis of inorganic and organometallic compounds.[18][19][20] ESI-MS is particularly useful for analyzing species in solution.[18] For diacetyloxylead trihydrate, which is soluble in water, ESI-MS can be used to observe ions formed from the dissolved species. It may be necessary to use a chelating agent to form a stable, charged complex that is readily detectable.[21][22] MALDI-TOF MS is another powerful technique for analyzing solid samples, where the analyte is co-crystallized with a matrix that absorbs laser energy, leading to gentle desorption and ionization of the analyte molecules.[19][20][23][24]

Proposed Experimental Protocol: ESI-MS Analysis

- Sample Preparation:
  - Prepare a dilute solution (e.g., 10-100 µM) of diacetyloxylead trihydrate in a suitable solvent such as methanol or water.
  - To enhance ionization and complex stability, consider the addition of a chelating agent like ethylenediaminetetraacetic acid (EDTA) in a 1:1 molar ratio to the lead acetate solution. [21]
- Instrumental Analysis:
  - Infuse the sample solution into the ESI source of the mass spectrometer at a constant flow rate using a syringe pump.
  - Apply a high voltage to the ESI needle to generate a fine spray of charged droplets.

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- Optimize the ESI source parameters (e.g., capillary voltage, nebulizing gas pressure, drying gas flow rate, and temperature) to maximize the signal of the ion of interest.
- Acquire the mass spectrum in positive or negative ion mode. Positive ion mode would be suitable for detecting protonated or adducted lead-containing species. Negative ion mode would be suitable for detecting deprotonated complexes, especially with a chelating agent. [21]

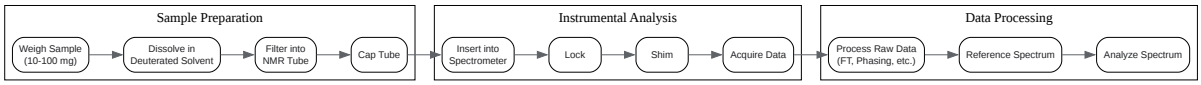
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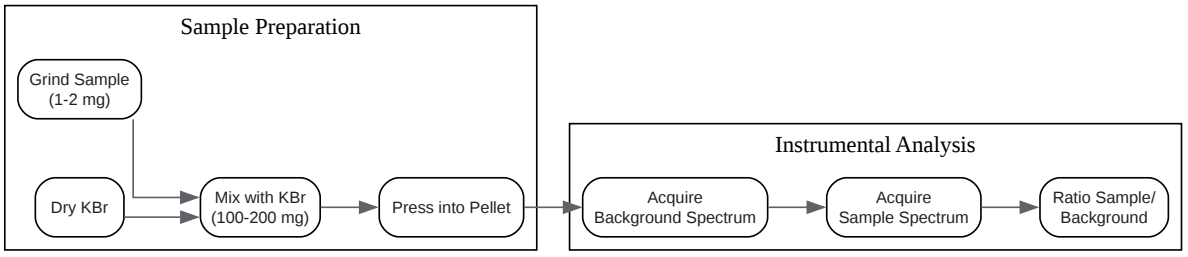
In an ESI-MS experiment, one would not expect to see a molecular ion for the intact trihydrate. Instead, ions corresponding to the lead cation complexed with acetate and/or solvent molecules, or with the added chelating agent, are more likely to be observed. For example, in positive ion mode, one might observe ions such as $[Pb(CH_3COO)]^+$ or $[Pb(CH_3COO)(CH_3OH)]^+$. If EDTA is used, a prominent ion corresponding to the [Pb(EDTA) - H]$^-$ complex would be expected in negative ion mode.[21] The isotopic pattern of lead (with major isotopes at m/z 206, 207, and 208) would be a key diagnostic feature in the mass spectrum, confirming the presence of lead in the detected ions. The high-resolution mass measurement of these ions would allow for the confirmation of their elemental composition.

Visualizing the Workflow

NMR Sample Preparation Workflow

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Caption: Workflow for FTIR analysis using the KBr pellet method.

Conclusion: An Integrated Spectroscopic Approach

The comprehensive spectroscopic characterization of diacetyloxylead trihydrate requires an integrated approach, leveraging the strengths of NMR, IR, and advanced mass spectrometry techniques. NMR spectroscopy provides invaluable insights into the atomic-level structure in both solution and solid states, revealing details about the coordination of the acetate ligands. IR spectroscopy offers a rapid and reliable method for identifying the characteristic functional groups and the presence of water of hydration. While challenging, mass spectrometry, through techniques like ESI-MS, can confirm the elemental composition and provide information about the species present in solution. By combining the data from these techniques, researchers can confidently verify the identity, purity, and structural features of diacetyloxylead trihydrate, ensuring the integrity of their research and development endeavors.

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